

Radicinin: A Technical Guide to its Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: *Radicinin*

Cat. No.: *B1680499*

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Introduction

Radicinin is a fungal secondary metabolite classified as a dihydropyranopyran-4,5-dione.[1] It is produced by various fungal species, including *Alternaria radicina* and *Cochliobolus australiensis* (recently reclassified as *Curvularia tsudae*).[2][3] This molecule has garnered significant interest in the scientific community due to its potent phytotoxic activity, which makes it a promising candidate for the development of target-specific bioherbicides.[1][4] Furthermore, **radicinin** has demonstrated other biological activities, including antifungal, insecticidal, and potential anticancer effects, opening avenues for broader research and development. This guide provides an in-depth overview of the molecular structure, chemical properties, and relevant experimental protocols associated with **radicinin**.

Molecular Structure and Identification

Radicinin possesses a distinct bicyclic structure containing a dihydropyran ring fused to a pyran-4,5-dione ring. The IUPAC name for **radicinin** is (2S,3S)-3-hydroxy-2-methyl-7-[(E)-prop-1-enyl]-2,3-dihydropyrano[3,2-c]pyran-4,5-dione. Its absolute configuration has been confirmed through chiroptical methods. The structure includes key functional groups that are crucial for its biological activity, notably an α,β -unsaturated carbonyl group and a secondary hydroxyl group at the C-3 position. The stereochemistry at C-3 has been shown to play a significant role in its phytotoxicity.

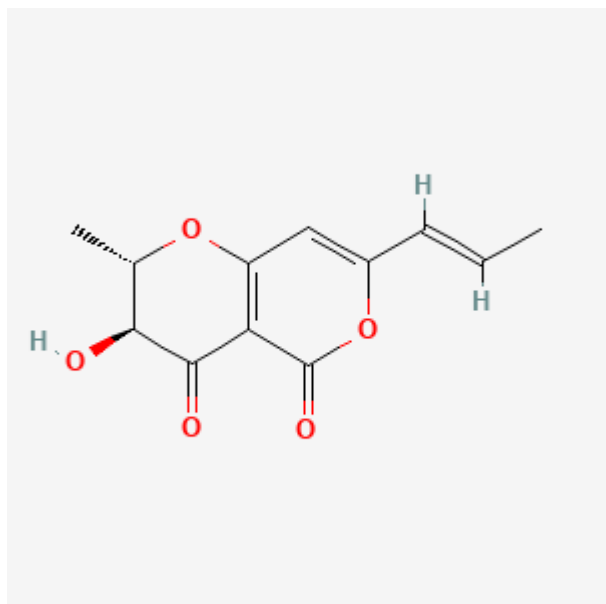


Figure 1: 2D structure of the **Radicinin** molecule.

Table 1: Chemical Identifiers and Molecular Properties

Identifier/Property	Value	Reference(s)
IUPAC Name	(2S,3S)-3-hydroxy-2-methyl-7- [(E)-prop-1-enyl]-2,3- dihydropyrano[3,2-c]pyran-4,5- dione	
Synonyms	Stemphylone	
CAS Number	10088-95-6	
Molecular Formula	C ₁₂ H ₁₂ O ₅	
Molecular Weight	236.22 g/mol	
Exact Mass	236.06847348 Da	
SMILES	C/C=C/C1=CC2=C(C(=O)-- INVALID-LINK-- C">C@HO)C(=O)O1	
InChI	InChI=1S/C12H12O5/c1-3-4-7- 5-8-9(12(15)17- 7)11(14)10(13)6(2)16-8/h3- 6,10,13H,1-2H3/b4- 3+/t6-,10-/m0/s1	

Chemical and Physical Properties

The physicochemical properties of **radicinin** are critical for its handling, formulation, and biological activity. It has limited solubility in water, which presents a challenge for the development of aqueous delivery systems for agricultural applications.

Table 2: Physicochemical Properties and Stability

Property	Value / Observation	Reference(s)
Solubility	Limited solubility in water. Soluble in solvents like methanol and DMSO.	
Stability: Sunlight	98.90% degradation after 72 hours under sunlight.	
Stability: Room Temp.	59.51% degradation after 72 hours at room temperature in darkness.	
Stability: 30 °C	63.83% degradation after 72 hours at 30 °C in darkness.	
Stability: UV Light (254 nm)	73.82% degradation after 4 hours of exposure.	

Biological Activity and Mechanism of Action

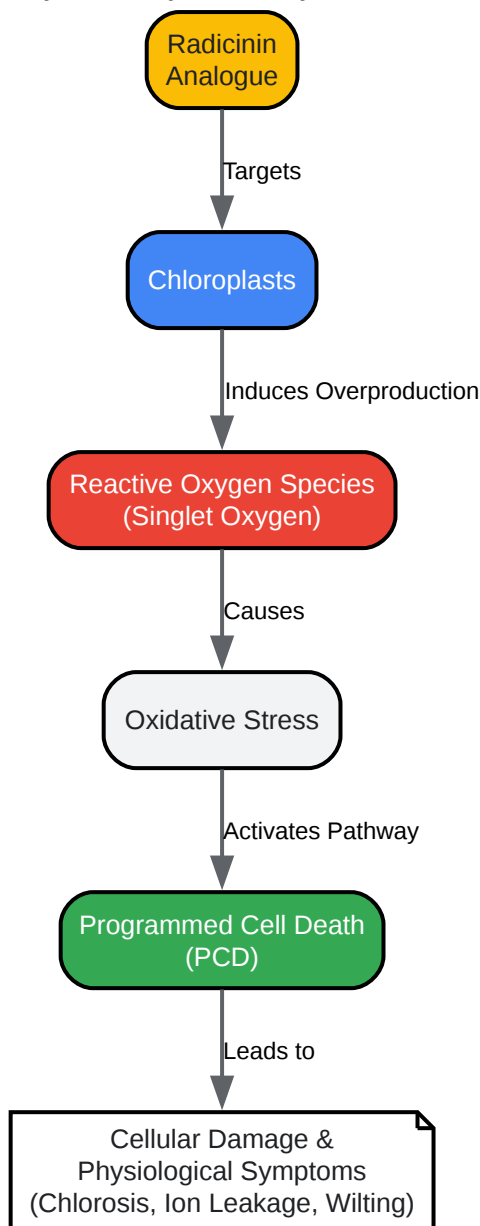
Radicinin is primarily known for its phytotoxic effects, demonstrating high, target-specific toxicity against invasive weeds like buffelgrass (*Cenchrus ciliaris*) while showing low toxicity to native plant species. This specificity is a key advantage for its potential use as a bioherbicide. Studies on **radicinin**'s derivatives have highlighted that the α,β -unsaturated carbonyl group and the stereochemistry of the hydroxyl group at C-3 are essential for its phytotoxic activity.

While the precise signaling pathway of **radicinin** in plants is not fully elucidated, studies using a synthetic analogue, (\pm)-3-deoxy**radicinin**, on tomato plants suggest a mechanism involving the targeting of chloroplasts. This interaction elicits an overproduction of reactive oxygen species (ROS), specifically singlet oxygen, which triggers oxidative stress and leads to a chloroplast-specific pathway of programmed cell death, manifesting as chlorosis, ion leakage, and wilting.

In addition to its phytotoxicity, **radicinin** has shown dose-dependent inhibitory activity against the protease of the phytopathogenic bacteria *Xylella fastidiosa* and in vitro anticancer activity.

Proposed Phytotoxicity Pathway

Proposed Phytotoxicity Pathway of Radicinin Analogue



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Caption: Proposed mechanism of **radicinin**-induced phytotoxicity.

Ecotoxicology

Preliminary ecotoxicological studies are crucial for the development of any new herbicide.

Radicinin has shown relatively low toxicity in some aquatic organisms, though it is still

classified as hazardous to the aquatic environment. Encouragingly, no teratogenic, sublethal, or lethal effects were observed in zebrafish (*Brachydanio rerio*) embryos.

Table 3: Ecotoxicity Data for Radicinin

Test Organism	Endpoint	Value	Reference(s)
Daphnia magna (Crustacean)	EC ₅₀ (24h)	19.14 mg/L	

Experimental Protocols

Isolation and Purification of Radicinin from Fungal Cultures

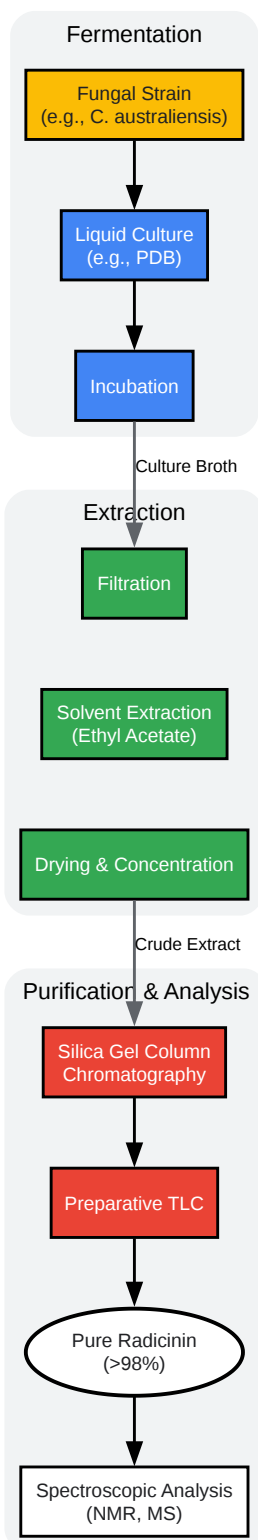
Radicinin can be isolated from liquid cultures of fungi such as *Cochliobolus australiensis*. The general workflow involves fermentation, extraction, and chromatographic purification.

Methodology:

- **Fermentation:** Grow the selected fungal strain (e.g., *C. australiensis*) in a suitable liquid medium, such as Potato Dextrose Broth (PDB), under optimal conditions.
- **Extraction:** After the incubation period, separate the mycelium from the culture filtrate. Extract the filtrate multiple times with an organic solvent like ethyl acetate (EtOAc).
- **Drying and Concentration:** Combine the organic extracts, dry them over anhydrous sodium sulfate (Na₂SO₄), and evaporate the solvent under reduced pressure to yield a crude extract.
- **Chromatographic Purification:** Subject the crude extract to column chromatography on silica gel. Elute with a solvent gradient to separate the components. Further purify the fractions containing **radicinin** using techniques like preparative Thin Layer Chromatography (TLC) to obtain the pure compound (>98% purity).
- **Characterization:** Confirm the identity and purity of the isolated **radicinin** using spectroscopic methods such as ¹H-NMR and Mass Spectrometry (ESI-MS).

Isolation and Purification Workflow

Isolation and Purification Workflow for Radicinin

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Caption: General workflow for **radicinin** isolation from fungal culture.

Leaf Puncture Bioassay for Phytotoxicity Assessment

This bioassay is used to evaluate the phytotoxic activity of **radicinin** and its derivatives on plant leaves.

Methodology:

- **Plant Material:** Use leaves from the target plant species (e.g., buffelgrass). Cut the leaves into sections of a standardized length (e.g., 3 cm).
- **Test Solution Preparation:** Dissolve the test compound (**radicinin**) in a suitable solvent (e.g., methanol) and then prepare stock solutions at the desired concentrations (e.g., 2.5×10^{-3} M and 10^{-3} M) using sterile distilled water. The final solvent concentration should be low (e.g., 4% MeOH).
- **Application:** Make a small incision (ca. 3 mm) on the surface of each leaf section with a sterile needle. Place the leaf sections in a petri dish on a water-saturated filter paper.
- **Treatment:** Apply a small droplet (e.g., 10 μ L) of the test solution over the incision. Use a solution with only the solvent as a negative control.
- **Incubation and Evaluation:** Seal the petri dishes and incubate them under controlled conditions (e.g., 24 °C with a 14h/10h light/dark photoperiod) for a set period (e.g., 3 days). Evaluate phytotoxicity by measuring the area of necrosis or lesion that develops around the puncture site.

Conclusion

Radicinin stands out as a natural compound with significant potential, particularly in the agricultural sector as a bioherbicide. Its unique molecular structure is intrinsically linked to its potent and specific biological activity. While challenges such as its limited water solubility and production scalability need to be addressed, ongoing research into its mechanism of action, synthesis, and formulation will be pivotal for its future applications. This guide provides a foundational understanding of **radicinin**'s chemical and structural properties to support further investigation and development by the scientific community.

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